

# Proper Disposal of C17H18CIN3O4 (Bosutinib)

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## Compound of Interest

Compound Name: **C17H18CIN3O4**

Cat. No.: **B576333**

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The chemical compound **C17H18CIN3O4** is identified as Bosutinib, an anticancer drug.[\[1\]](#)[\[2\]](#)[\[3\]](#) [\[4\]](#) Proper disposal of Bosutinib, including unused or expired tablets and contaminated materials, is crucial to prevent environmental contamination and ensure safety. As an antineoplastic agent, it requires special handling and disposal procedures.

## Immediate Safety and Handling Precautions

Before disposal, it is essential to handle Bosutinib with appropriate personal protective equipment (PPE). This includes wearing gloves and ensuring adequate ventilation.[\[5\]](#)[\[6\]](#) If tablets are crushed or broken, avoid breathing the dust and prevent contact with skin and eyes. [\[1\]](#)[\[6\]](#) In case of skin contact, wash the area thoroughly with soap and water.[\[6\]](#) Contaminated work clothing should not be allowed out of the workplace.[\[5\]](#)[\[6\]](#)

## Step-by-Step Disposal Procedures

The disposal of Bosutinib should always be in accordance with local, state, and federal regulations.[\[1\]](#)[\[5\]](#)[\[6\]](#)

- Collection of Waste:
  - Collect unused or expired Bosutinib tablets in their original container if possible.
  - For spills, collect the material using a method that minimizes dust generation, such as a damp cloth or a filtered vacuum.[\[6\]](#)

- Place all waste, including contaminated materials like gloves and cleaning cloths, into a clearly labeled, sealed container.[6]
- Disposal Method:
  - Dispose of the contents and container through an approved waste disposal plant or a licensed hazardous material disposal company.[7][8]
  - Do not dispose of Bosutinib down the drain or in the regular trash, as it is very toxic to aquatic life with long-lasting effects.[5][8][9]
  - Consider utilizing drug take-back programs if available in your area.[1][3][4]
- Environmental Precautions:
  - Avoid release to the environment.[5][6] Spillage should be collected and contained to prevent it from entering drains or water courses.[5]

## Quantitative Safety Data

While specific quantitative limits for disposal are not provided, the hazardous nature of the compound is well-documented. The following table summarizes key safety classifications.

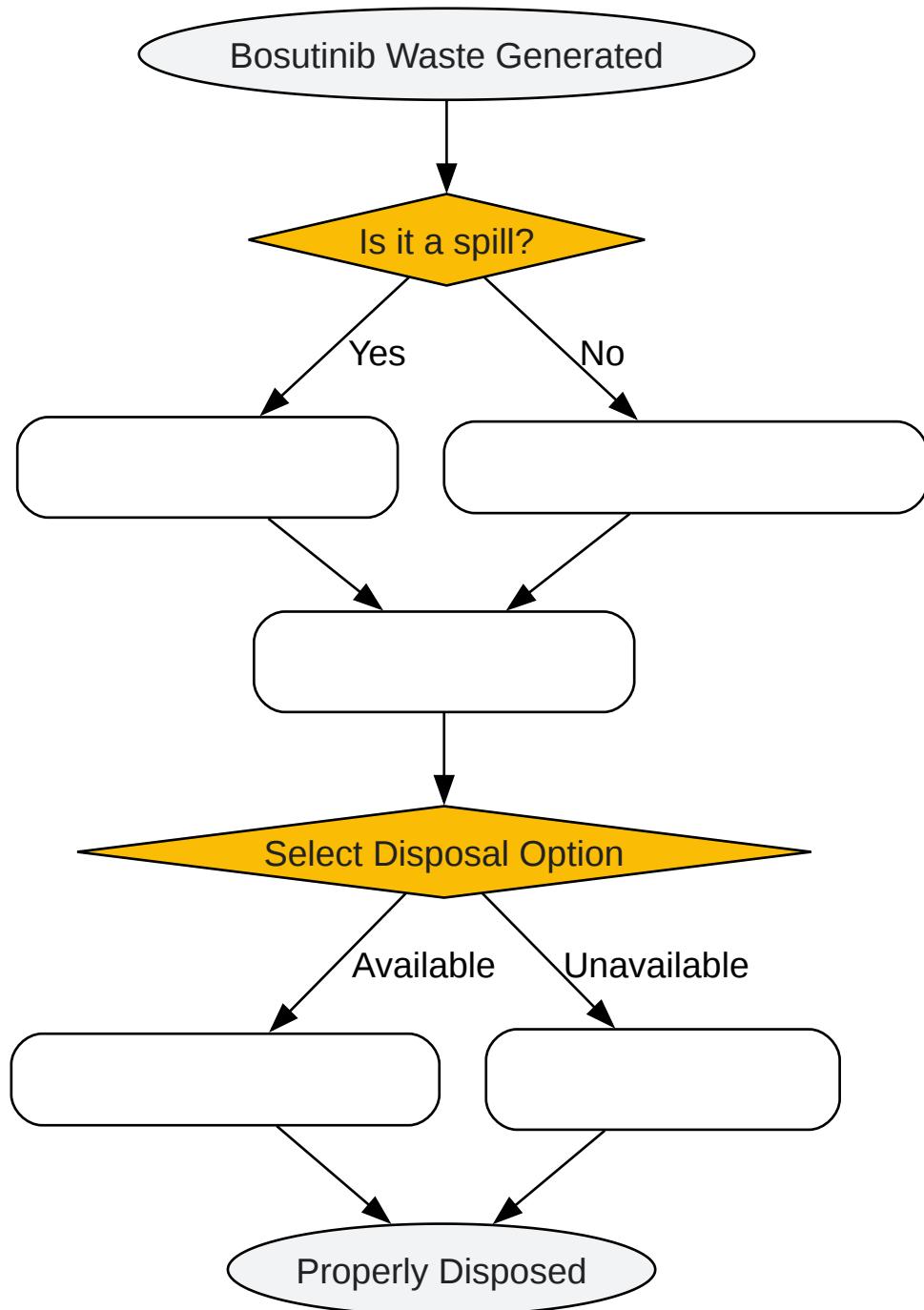
Hazard Classification	Description
Skin Sensitization	Category 1: May cause an allergic skin reaction. [6]
Acute Aquatic Hazard	Category 1: Very toxic to aquatic life.[5]
Chronic Aquatic Hazard	Category 1: Very toxic to aquatic life with long-lasting effects.[5]

## Experimental Protocols

Disposal procedures are based on safety and environmental regulations rather than specific experimental protocols. The primary directive is to treat Bosutinib as a hazardous chemical waste and to follow all applicable local and national regulations for disposal.[6]

# Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of Bosutinib.



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Caption: Decision workflow for the proper disposal of Bosutinib waste.

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